

# Essential Safety and Operational Guide for 3-Bromo-1,2-propanediol

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## Compound of Interest

Compound Name: **3-Bromo-1,2-propanediol**

Cat. No.: **B131886**

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For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This document provides immediate, essential safety and logistical information for the handling of **3-Bromo-1,2-propanediol** (CAS No. 4704-77-2), including personal protective equipment (PPE), procedural guidance for safe operations, and disposal plans.

**Hazard Summary:** **3-Bromo-1,2-propanediol** is considered a hazardous chemical that can cause severe skin burns, eye damage, and respiratory irritation.<sup>[1]</sup> It is crucial to avoid contact with eyes, skin, and clothing, and to prevent inhalation of any vapors, mists, or gases.<sup>[2]</sup>

## Personal Protective Equipment (PPE)

To ensure the safety of laboratory personnel, the following personal protective equipment is mandatory when handling **3-Bromo-1,2-propanediol**:

PPE Category	Item	Specification
Eye and Face Protection	Chemical Safety Goggles or Faceshield	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2]
Hand Protection	Chemical-resistant Gloves	Wear appropriate protective gloves to prevent skin exposure.[1][2] Always inspect gloves before use.
Skin Protection	Protective Clothing	Wear appropriate protective clothing to prevent skin exposure.[1][2] A lab coat or impervious clothing is recommended.[3]
Respiratory Protection	Respirator	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[1] A type ABEK (EN14387) respirator filter is also suggested. Work should be conducted in a chemical fume hood.[3]

## Safe Handling and Storage

**Engineering Controls:** Facilities storing or utilizing this material should be equipped with an eyewash station and a safety shower.[2] Use adequate ventilation to keep airborne concentrations low.[2]

### Handling Procedures:

- Avoid breathing dust, vapor, mist, or gas.[2]

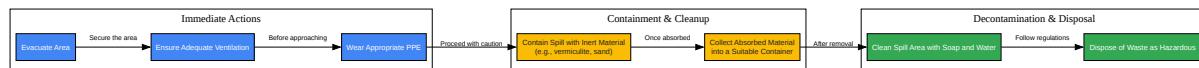
- Avoid contact with eyes, skin, and clothing.[2]
- Keep the container tightly closed when not in use.[2]
- Use only in a well-ventilated area or outdoors.[1]
- Wash hands and any exposed skin thoroughly after handling.[1]
- Contaminated work clothing should not be allowed out of the workplace.[4]

#### Storage Conditions:

- Store in a tightly closed container.[2]
- Keep in a cool, dry, and well-ventilated area.[1][2]
- For product quality, refrigeration is recommended (store below 4°C/39°F).[1][2]
- Store away from incompatible materials such as strong oxidizing agents, acid anhydrides, and acid chlorides.[1][2]
- Protect from light.[1]

## Spill Management and Disposal

**Spill Response:** In the event of a spill, immediate and appropriate action is necessary to prevent exposure and environmental contamination.



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**Figure 1.** Workflow for handling a **3-Bromo-1,2-propanediol** spill.

Disposal Plan: Dispose of **3-Bromo-1,2-propanediol** and any contaminated materials in accordance with federal, state, and local environmental control regulations.[2] This chemical should be treated as hazardous waste.[5] Do not allow the material to contaminate ground water systems.[1]

## First-Aid Measures

In case of exposure to **3-Bromo-1,2-propanediol**, immediate medical attention is required.[1]

Exposure Route	First-Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[2] Remove contact lenses if present and easy to do.[1] Continue rinsing and seek immediate medical attention.[1][2]
Skin Contact	Get medical aid.[2] Immediately flush skin with plenty of water for at least 15 minutes while removing all contaminated clothing and shoes. [1][2] Wash contaminated clothing before reuse. [1][2]
Inhalation	Remove from exposure and move to fresh air immediately.[2] If breathing is difficult, give oxygen.[1][2] If breathing has ceased, apply artificial respiration using a suitable mechanical device such as a bag and a mask; do not use mouth-to-mouth resuscitation.[2] Get medical aid.[2]
Ingestion	Do NOT induce vomiting.[1][2] If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water.[2] Never give anything by mouth to an unconscious person.[2] Seek immediate medical attention.[2]

Note to Physician: Treat symptomatically and supportively.[2]

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for 3-Bromo-1,2-propanediol]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b131886#personal-protective-equipment-for-handling-3-bromo-1-2-propanediol>

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